

# A Comprehensive Technical Guide to Diaminoanisole Derivatives

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Compound of Interest

Compound Name: 3,4-Diaminoanisole sulfate

Cat. No.: B15222849

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This technical guide provides an in-depth overview of diaminoanisole compounds, with a specific focus on the distinction between 3,4-diaminoanisole and the more extensively documented 2,4-diaminoanisole and its sulfate salt. This document is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

## **Chemical Identification and Properties**

There is often confusion between the isomers of diaminoanisole. The following tables summarize the key identifiers and physical and chemical properties for 3,4-Diaminoanisole and 2,4-Diaminoanisole and its commonly referenced sulfate salt.

Table 1: Chemical Identifiers



Identifier	3,4-Diaminoanisole	2,4-Diaminoanisole	2,4-Diaminoanisole Sulfate
CAS Number	102-51-2	615-05-4[1]	39156-41-7[1][2]
Molecular Formula	C7H10N2O[3]	C7H10N2O[1]	C7H12N2O5S[4][5]
Molecular Weight	138.17 g/mol [6]	138.17 g/mol [6]	236.25 g/mol [6][7]
Synonyms	4-Methoxy-o- phenylenediamine, 3,4-Diaminoanisole sulfate[3]	4-Methoxy-m- phenylenediamine, Pelagol L, Furro L[1]	C.I. 76051, Pelagol Grey SLA, Durafur Brown MN[2][6]
EC Number	Not Available	210-406-1[1]	228-290-6[8]
RTECS Number	ST2690000	BZ8580500[1]	Not Available

Table 2: Physical and Chemical Properties

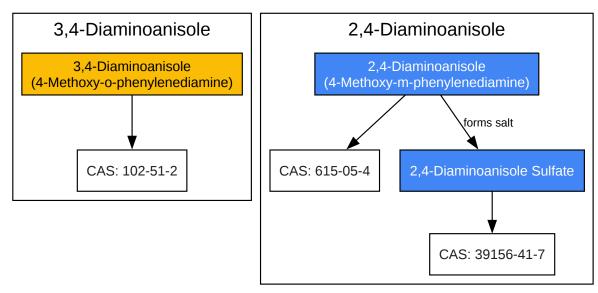
Property	3,4-Diaminoanisole	2,4-Diaminoanisole	2,4-Diaminoanisole Sulfate
Appearance	Not Available	Colorless needles[1] [9]	Off-white to violet or dark brown powder[2]
Melting Point	Not Available	67.5 °C[6]	189-192 °C (decomposes)[2]
Boiling Point	Not Available	Not Available	Not Available
Solubility	Not Available	Soluble in diethyl ether[6]	Soluble in water and ethanol[6]

## **Logical Relationship of Diaminoanisole Compounds**

The following diagram illustrates the relationship between the different diaminoanisole compounds and their respective identifiers.



#### Logical Relationship of Diaminoanisole Compounds



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Caption: Relationship between Diaminoanisole isomers and their salts.

## **Experimental Applications and Protocols**

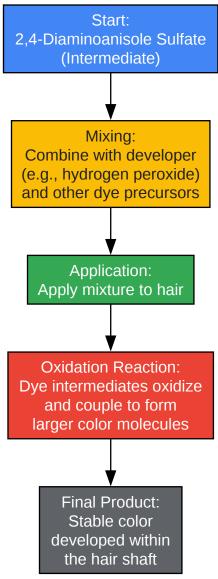
Historically, 2,4-Diaminoanisole and its sulfate salt were primarily used as components in oxidative hair and fur dye formulations.[10] In these applications, it acts as a dye intermediate that reacts to form stable color molecules within the hair shaft.[11]

### **Conceptual Workflow: Hair Dye Formulation**

The following diagram outlines a simplified, conceptual workflow for the use of 2,4-Diaminoanisole Sulfate in a hair dye formulation.



### Conceptual Workflow for Hair Dye Formulation



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Caption: Workflow for 2,4-Diaminoanisole Sulfate in hair dyes.

## **Toxicological and Safety Information**

2,4-Diaminoanisole and its sulfate salt have been the subject of extensive toxicological studies. It is classified as harmful if swallowed, in contact with skin, or if inhaled.[7][8] Furthermore, it is suspected of causing genetic defects and may cause cancer.[7][8][12]

Table 3: Hazard Statements and Precautionary Measures



Hazard Statement	Code	Reference
Harmful if swallowed	H302	[7][8][12]
Harmful in contact with skin	H312	[7][8]
Harmful if inhaled	H332	[7][8]
Suspected of causing genetic defects	H341	[12]
May cause cancer	H350	[7][8][12]
Toxic to aquatic life with long lasting effects	H411	[12]

#### **Precautionary Statements:**

- P201: Obtain special instructions before use.[8]
- P261: Avoid breathing dust.[7][8]
- P273: Avoid release to the environment.[12]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[7][8][12]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[7][12]
- P302 + P352 + P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/ doctor if you feel unwell.[8]
- P405: Store locked up.[7][12]
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[7][12]

Studies in experimental animals have shown that dietary administration of 2,4-diaminoanisole sulfate caused thyroid-gland cancer in rats and mice.[10] As a result of these findings, its use in hair dyes was voluntarily discontinued in the late 1970s and early 1980s.[10]



## **Synthesis and Manufacturing**

The synthesis of 2,4-Diaminoanisole was first reported in 1913, involving the reduction of 2,4-dinitroanisole.[6] While detailed, proprietary manufacturing protocols are not publicly available, the general synthetic route involves the reduction of a dinitro precursor. Similar reduction processes are common in the synthesis of aromatic amines. For instance, the reduction of dinitro compounds to diamino compounds is a key step in the production of various chemical intermediates.

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